

Potential Research Applications of Solvent Yellow 16: A Technical Guide

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Compound of Interest

Compound Name: Solvent Yellow 16

Cat. No.: B036255

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Abstract

Solvent Yellow 16, a monoazo dye, is traditionally utilized as a colorant in plastics, resins, and inks. Its inherent physicochemical properties, notably its lipophilicity and potential for fluorescence, suggest a broader scope of application within biological and pharmaceutical research. This technical guide explores the potential research applications of **Solvent Yellow 16**, presenting its known characteristics and proposing its use as a fluorescent probe for cellular imaging and as a payload in nanoparticle-based drug delivery systems. While direct biological applications of **Solvent Yellow 16** are not extensively documented, this paper extrapolates from established methodologies for similar lipophilic and azo dyes to provide a framework for future research. Detailed physicochemical data is presented, alongside generalized experimental protocols and conceptual diagrams to guide researchers in exploring the untapped potential of this compound.

Physicochemical Properties of Solvent Yellow 16

A comprehensive understanding of the physicochemical properties of **Solvent Yellow 16** is fundamental to developing its research applications. Key data has been aggregated from various sources to provide a detailed overview.^{[1][2][3][4][5]}

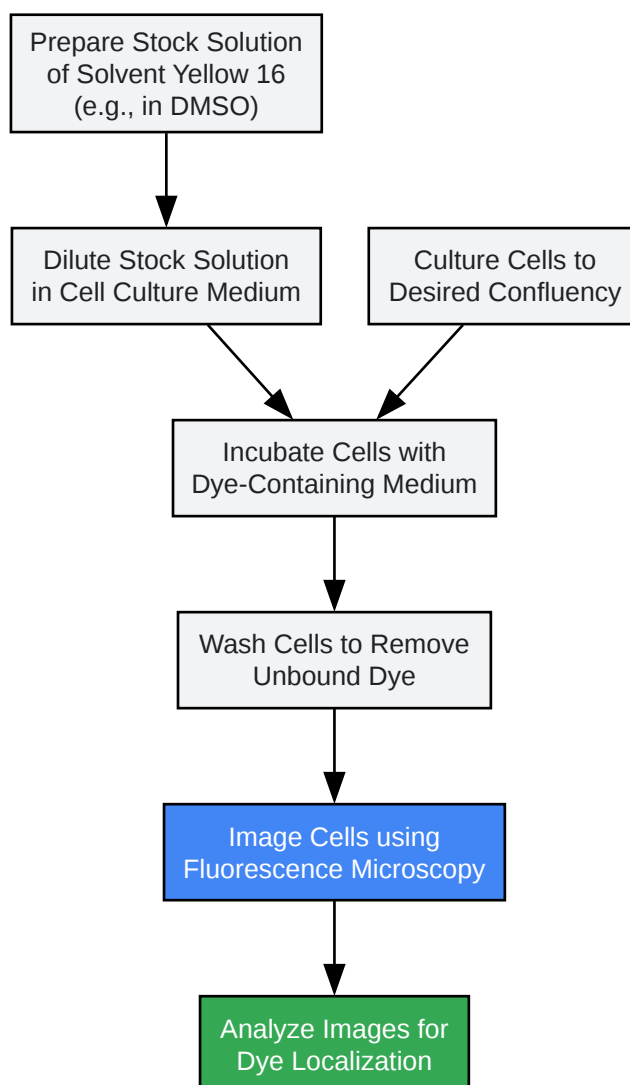
Property	Value	Reference
C.I. Name	Solvent Yellow 16	[4][5]
CAS Number	4314-14-1	[1][2][5]
Molecular Formula	C ₁₆ H ₁₄ N ₄ O	[5]
Molecular Weight	278.31 g/mol	[5]
Appearance	Greenish-yellow powder	[1][3]
Melting Point	140-160 °C	[1][2]
Heat Resistance (in PS)	260 °C	[1]
Light Fastness (in PS)	5-6 (on a scale of 1-8)	[1][2]
Density	1.23 g/cm ³	[1][3]
Solubility (g/L at 20°C)		
Acetone	17.3	[1][2]
Butyl Acetate	28.5	[1][2]
Methylbenzene	68.2	[1][2]
Dichloromethane	217.8	[1][2]
Ethyl Alcohol	4.0	[2]
Benzene	Insoluble	[4]
Water	Insoluble	[4]

Potential Application as a Lipophilic Fluorescent Probe

The lipophilic nature and aromatic structure of **Solvent Yellow 16** suggest its potential as a fluorescent probe for imaging lipid-rich structures within cells, such as lipid droplets and membranes. Azo dyes can exhibit fluorescence, and their spectral properties can be sensitive to the local environment, making them potential environmental sensors.

Conceptual Workflow for Cellular Imaging

The following diagram illustrates a generalized workflow for utilizing a lipophilic dye like **Solvent Yellow 16** for cellular imaging.



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Caption: Generalized workflow for cellular imaging with a lipophilic dye.

Generalized Experimental Protocol for Staining Lipid Droplets

This protocol is a hypothetical starting point for using **Solvent Yellow 16** to stain intracellular lipid droplets. Optimization of dye concentration and incubation time will be necessary.

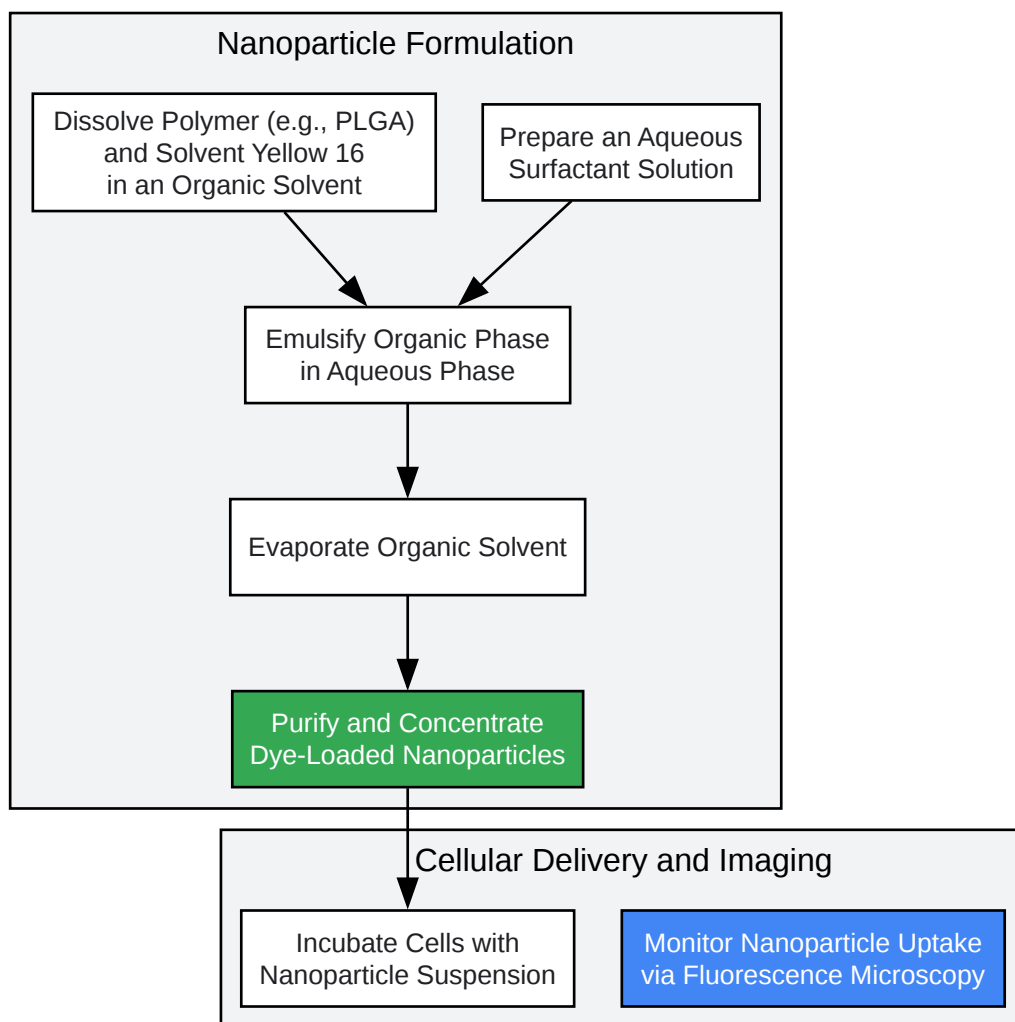
- **Stock Solution Preparation:** Prepare a 1 mg/mL stock solution of **Solvent Yellow 16** in dimethyl sulfoxide (DMSO).
- **Cell Culture:** Plate and culture cells of interest (e.g., adipocytes or oleic acid-treated cancer cells) on glass-bottom dishes suitable for microscopy.
- **Staining Solution Preparation:** Dilute the **Solvent Yellow 16** stock solution in pre-warmed, serum-free cell culture medium to a final concentration in the range of 0.1-10 µg/mL.
- **Cell Staining:** Remove the culture medium from the cells and add the staining solution. Incubate for 15-60 minutes at 37°C in a CO₂ incubator.
- **Washing:** Gently wash the cells two to three times with pre-warmed phosphate-buffered saline (PBS) to remove excess, unbound dye.
- **Imaging:** Add fresh culture medium or PBS to the cells and image immediately using a fluorescence microscope. Based on its color, excitation would likely be in the blue-violet range (e.g., 405 nm or 488 nm laser line) with emission collected in the green-yellow range.

Potential Application in Nanoparticle-Based Drug Delivery

The high lipophilicity of **Solvent Yellow 16** makes it a candidate for encapsulation within hydrophobic nanoparticle cores. Such dye-loaded nanoparticles could serve dual roles: as a trackable component for studying nanoparticle uptake and biodistribution, and as a model for the encapsulation of other hydrophobic therapeutic agents.

Conceptual Framework for Nanoparticle Formulation and Delivery

The following diagram outlines the process of encapsulating a hydrophobic dye like **Solvent Yellow 16** into a polymeric nanoparticle and its subsequent application.



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